

Application Notes and Protocols for 8-Azakinetin Riboside in Cytotoxicity Assays

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Compound of Interest

Compound Name: 8-Azakinetin riboside

Cat. No.: B12369951

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and supporting data for utilizing **8-Azakinetin riboside** in various cytotoxicity assays. This document is intended to guide researchers in assessing the cytotoxic and apoptotic effects of this compound on cancer cell lines.

Introduction

8-Azakinetin riboside is a synthetic cytokinin analog that has demonstrated significant cytotoxic activity against various cancer cell lines. Understanding its mechanism of action and having robust protocols for its evaluation are crucial for its potential development as a therapeutic agent. These notes provide a framework for studying the cytotoxic effects of **8-Azakinetin riboside**, focusing on cell viability, membrane integrity, and the induction of apoptosis.

Data Presentation

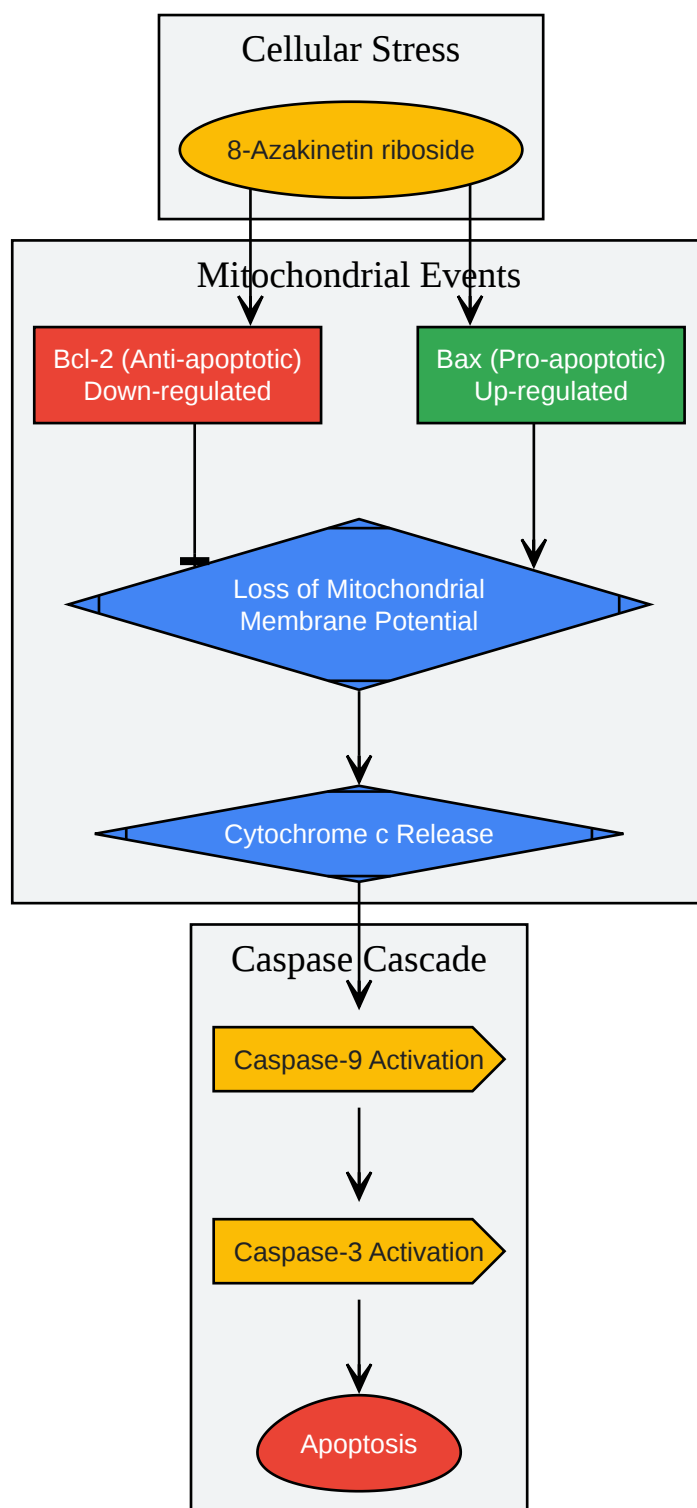
The cytotoxic effects of **8-Azakinetin riboside** have been quantified against several human cancer cell lines and a normal human cell line. The half-maximal inhibitory concentration (IC₅₀) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, are summarized below.

Cell Line	Cancer Type	IC50 (μM)	Treatment Duration
OVCAR-3	Ovarian Cancer	1.1	72 hours
MIA PaCa-2	Pancreatic Cancer	1.1	72 hours
MRC-5	Normal Lung Fibroblasts	4.6	72 hours

This data indicates that **8-Azakinetin riboside** exhibits selective cytotoxicity towards certain cancer cell lines compared to normal fibroblasts.

Mechanism of Action: Intrinsic Apoptosis Pathway

Based on studies of the closely related compound kinetin riboside, **8-Azakinetin riboside** is proposed to induce cytotoxicity through the intrinsic apoptosis pathway. This pathway is initiated by intracellular signals, leading to mitochondrial dysfunction and subsequent activation of a caspase cascade.



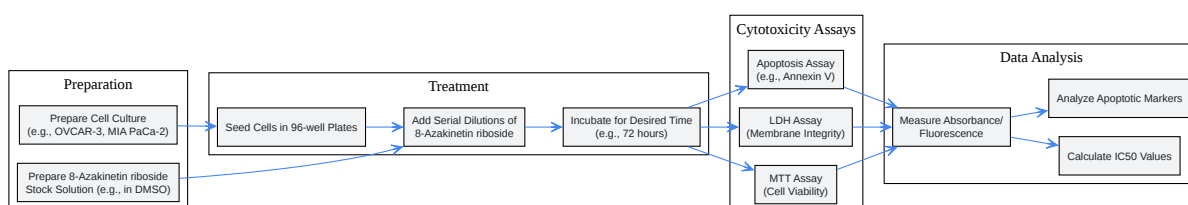
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Caption: Proposed intrinsic apoptosis pathway induced by **8-Azakinetin riboside**.

Experimental Protocols

The following are detailed protocols for assessing the cytotoxicity of **8-Azakinetin riboside**. It is recommended to optimize these protocols for specific cell lines and experimental conditions.

Experimental Workflow: Cytotoxicity Assessment



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